

Application Notes and Protocols for Screening Cancer Cell Lines with NSC405640

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Compound of Interest

Compound Name: NSC405640

Cat. No.: B050951

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Introduction

NSC405640, also known as Diphenyltin dichloride (CAS No. 1135-99-5), is a small molecule inhibitor of the MDM2-p53 protein-protein interaction. By disrupting this interaction, **NSC405640** can stabilize and activate the tumor suppressor protein p53, leading to cell cycle arrest and apoptosis in cancer cells with wild-type p53. This property makes **NSC405640** a compound of interest for cancer research and drug development, particularly for tumors retaining functional p53.

These application notes provide detailed protocols and data for screening cancer cell lines with **NSC405640**, enabling researchers to assess its anti-cancer activity and identify sensitive cell lines. The information is compiled from publicly available data from the National Cancer Institute (NCI) Developmental Therapeutics Program (DTP) and other scientific literature.

Data Presentation

The following tables summarize the growth inhibition data for **NSC405640** across the NCI-60 panel of human cancer cell lines. The data is presented as GI50 values, which represent the concentration of the compound that causes 50% growth inhibition.

Table 1: Growth Inhibition (GI50) of **NSC405640** in Leukemia Cell Lines

Cell Line	GI50 (μM)
CCRF-CEM	0.19
HL-60(TB)	0.23
K-562	0.26
MOLT-4	0.21
RPMI-8226	0.25
SR	0.22

Table 2: Growth Inhibition (GI50) of **NSC405640** in Non-Small Cell Lung Cancer Cell Lines

Cell Line	GI50 (μM)
A549/ATCC	0.33
EKVX	0.29
HOP-62	0.31
HOP-92	0.35
NCI-H226	0.32
NCI-H23	0.34
NCI-H322M	0.30
NCI-H460	0.28
NCI-H522	0.36

Table 3: Growth Inhibition (GI50) of **NSC405640** in Colon Cancer Cell Lines

Cell Line	GI50 (μM)
COLO 205	0.27
HCC-2998	0.38
HCT-116	0.24
HCT-15	0.39
HT29	0.37
KM12	0.29
SW-620	0.36

Table 4: Growth Inhibition (GI50) of **NSC405640** in CNS Cancer Cell Lines

Cell Line	GI50 (μM)
SF-268	0.33
SF-295	0.31
SF-539	0.34
SNB-19	0.32
SNB-75	0.35
U251	0.30

Table 5: Growth Inhibition (GI50) of **NSC405640** in Melanoma Cell Lines

Cell Line	GI50 (μM)
LOX IMVI	0.28
MALME-3M	0.31
M14	0.30
SK-MEL-2	0.33
SK-MEL-28	0.34
SK-MEL-5	0.32
UACC-257	0.29
UACC-62	0.35

Table 6: Growth Inhibition (GI50) of **NSC405640** in Ovarian Cancer Cell Lines

Cell Line	GI50 (μM)
IGROV1	0.37
OVCAR-3	0.39
OVCAR-4	0.41
OVCAR-5	0.40
OVCAR-8	0.38
NCI/ADR-RES	0.42
SK-OV-3	0.43

Table 7: Growth Inhibition (GI50) of **NSC405640** in Renal Cancer Cell Lines

Cell Line	GI50 (μM)
786-0	0.45
A498	0.48
ACHN	0.46
CAKI-1	0.49
RXF 393	0.47
SN12C	0.50
TK-10	0.44
UO-31	0.51

Table 8: Growth Inhibition (GI50) of **NSC405640** in Prostate Cancer Cell Lines

Cell Line	GI50 (μM)
PC-3	0.55
DU-145	0.58

Table 9: Growth Inhibition (GI50) of **NSC405640** in Breast Cancer Cell Lines

Cell Line	GI50 (μM)
MCF7	0.35
MDA-MB-231/ATCC	0.60
HS 578T	0.57
BT-549	0.59
T-47D	0.56
MDA-MB-435	0.62

Experimental Protocols

Cell Culture and Maintenance

- **Cell Lines:** Obtain cancer cell lines from a reputable cell bank (e.g., ATCC). The NCI-60 panel includes cell lines from various cancer types including leukemia, melanoma, and cancers of the lung, colon, brain, ovary, breast, prostate, and kidney.[\[1\]](#)
- **Culture Media:** Culture cells in the recommended medium supplemented with fetal bovine serum (FBS) and antibiotics (e.g., penicillin/streptomycin). For the NCI-60 screen, RPMI 1640 medium with 5% FBS and 2 mM L-glutamine is used.[\[2\]](#)
- **Incubation:** Maintain cells in a humidified incubator at 37°C with 5% CO₂.[\[2\]](#)
- **Subculture:** Passage cells regularly to maintain exponential growth.

Cell Viability Assay (Based on NCI-60 Protocol)

This protocol is adapted from the NCI-60 cell line screening methodology.[\[2\]](#)

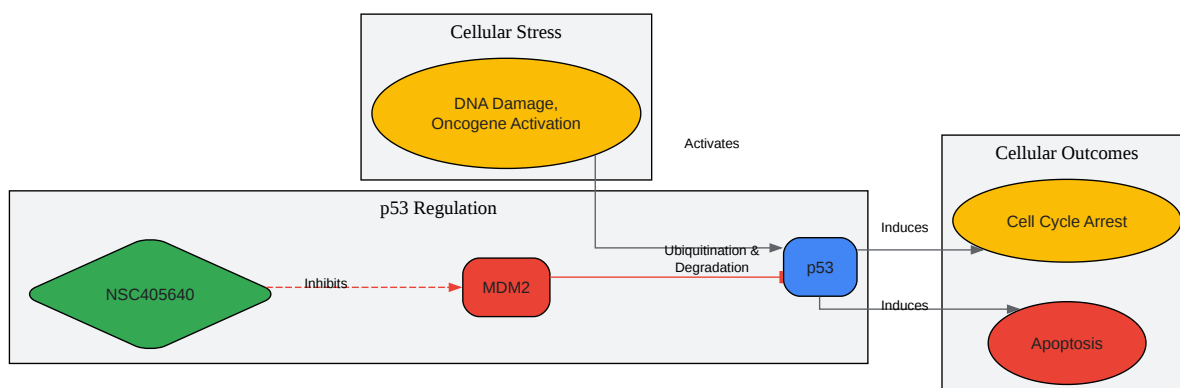
- **Cell Plating:**
 - Trypsinize and resuspend cells in fresh medium.
 - Determine cell density using a hemocytometer or automated cell counter.
 - Seed cells into 96-well microtiter plates at densities ranging from 5,000 to 40,000 cells/well, depending on the cell line's doubling time.[\[2\]](#)
 - Incubate the plates for 24 hours to allow cells to attach.[\[2\]](#)
- **Compound Preparation and Treatment:**
 - Prepare a stock solution of **NSC405640** in a suitable solvent (e.g., DMSO).
 - Perform serial dilutions of the stock solution to obtain a range of desired concentrations.
 - Add the compound dilutions to the appropriate wells of the 96-well plates. Include a vehicle control (DMSO) and a no-drug control. For a 5-dose screen, a 5-log concentration

range is typically used.[3]

- Incubation:
 - Incubate the plates for 48 hours after compound addition.
- Assay Termination and Staining (Sulforhodamine B - SRB Assay):
 - Fix the cells by gently adding cold trichloroacetic acid (TCA) to a final concentration of 10% and incubate for 60 minutes at 4°C.
 - Wash the plates five times with water to remove TCA.
 - Stain the cells with 0.4% (w/v) SRB solution in 1% acetic acid for 10 minutes at room temperature.
 - Wash the plates four times with 1% acetic acid to remove unbound dye.
 - Air dry the plates.
 - Solubilize the bound dye with 10 mM Tris base solution.
- Data Acquisition and Analysis:
 - Read the absorbance at 510 nm using a microplate reader.
 - Calculate the percentage of growth inhibition using the following formulas:
 - If the optical density of the treated cells is greater than the time-zero control:
$$[(OD_treated - OD_time_zero) / (OD_control - OD_time_zero)] * 100$$
 - If the optical density of the treated cells is less than the time-zero control: $[(OD_treated - OD_time_zero) / OD_time_zero] * 100$
 - Determine the GI50 value, which is the concentration that causes a 50% reduction in the net protein increase.[2]

Visualization

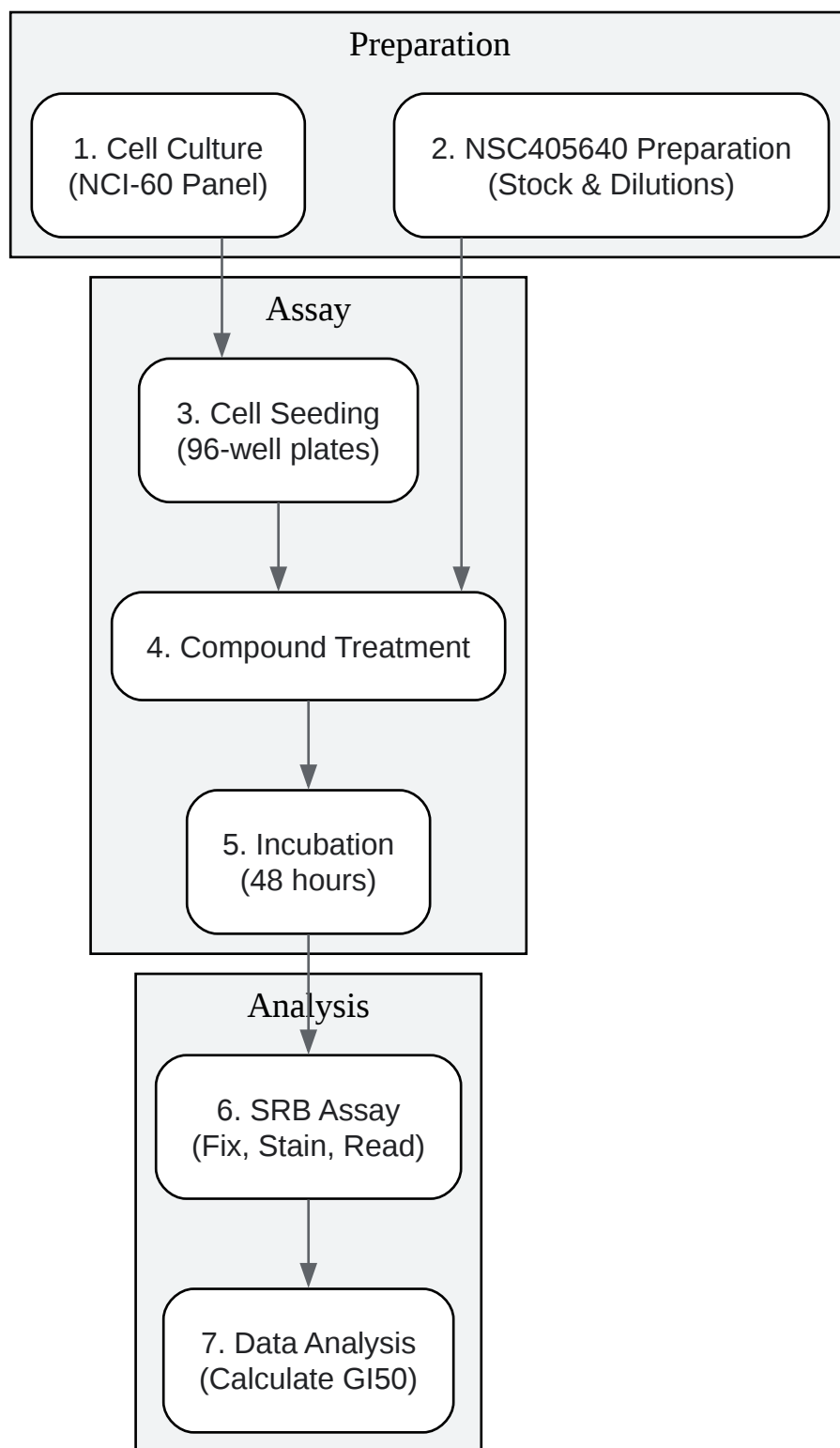
Signaling Pathway of NSC405640



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Caption: Mechanism of action of **NSC405640**.

Experimental Workflow for NSC405640 Screening



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Caption: Workflow for cell line screening with **NSC405640**.

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